

Hexamethyldisilazane CAS number and molecular weight

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Compound of Interest

Compound Name: Hexamethyldisilazane

Cat. No.: B044280

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Technical Data: Hexamethyldisilazane

This guide provides the Chemical Abstracts Service (CAS) number and molecular weight for **Hexamethyldisilazane** (HMDS), a silicon-based organic compound frequently utilized in organic synthesis and semiconductor manufacturing.

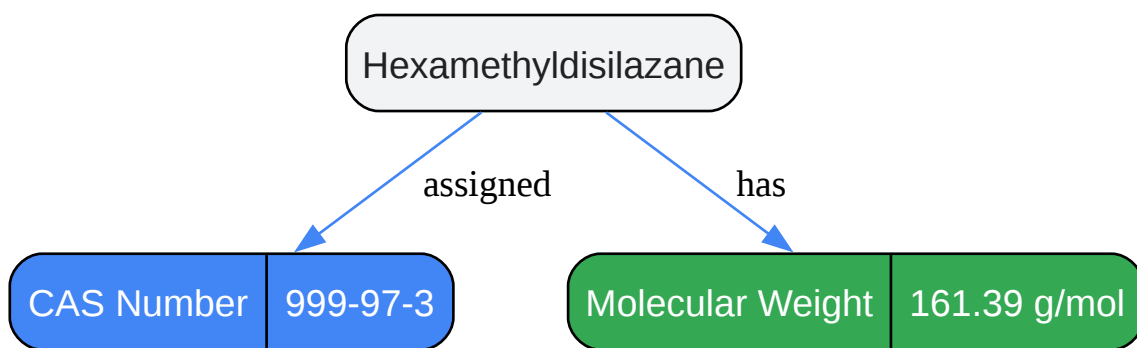
Core Chemical Properties

Hexamethyldisilazane is primarily used as a silylating agent and as an adhesion promoter for photoresists in photolithography. Its key identifiers are summarized below.

Property	Value
CAS Number	999-97-3[1][2][3]
Molecular Weight	161.39 g/mol [3]
Molecular Formula	C ₆ H ₁₉ NSi ₂ [1][2]

Logical Relationship of Identifiers

The following diagram illustrates the direct association between the common name of the compound and its fundamental chemical identifiers.



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Core identifiers for **Hexamethyldisilazane**.

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References

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